

Introduction: The Significance of Methylation on Nitrosopiperidine's Biological Activity

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Compound of Interest

Compound Name: 4,4-Dimethyl-1-nitrosopiperidine

Cat. No.: B13618404

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N-nitrosamines are a class of potent carcinogens found in various environmental and dietary sources, and their presence as impurities in pharmaceutical products has become a significant concern for regulatory agencies and drug developers.[1] N-nitrosopiperidine (NPIP), a cyclic nitrosamine, serves as a crucial model compound for toxicological studies. Its carcinogenic activity is well-established, primarily targeting the esophagus, nasal cavity, and liver in animal models.[2][3] Understanding the structure-activity relationship (SAR) of NPIP derivatives is paramount for predicting the carcinogenic potential of related nitrosamine impurities and for designing safer chemical entities.

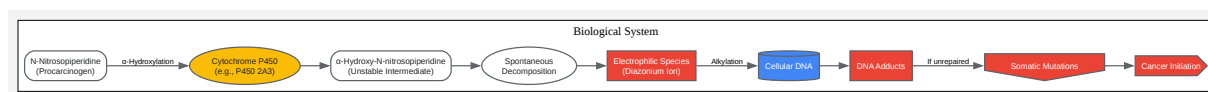
This guide provides a comparative analysis of dimethylated nitrosopiperidines, focusing on how the number and position of methyl groups on the piperidine ring modulate their biological activity. The addition of simple methyl groups can dramatically alter a molecule's carcinogenic and mutagenic properties, a phenomenon rooted in the compound's metabolic activation, stereochemistry, and interaction with biological macromolecules. We will explore the mechanistic basis for these differences, supported by experimental data from carcinogenicity bioassays and mutagenicity studies.

Pillar 1: Metabolic Activation - The Gateway to Carcinogenicity

A foundational principle in nitrosamine toxicology is that these compounds are not directly carcinogenic. They require metabolic activation by cytochrome P450 (P450) enzymes to exert their genotoxic effects.[1][2] The critical first step in this activation pathway is the enzymatic hydroxylation of a carbon atom immediately adjacent to the nitroso group (the α -carbon).[2][3]

This α -hydroxylation results in an unstable intermediate, α -hydroxy-N-nitrosopiperidine. This intermediate spontaneously decomposes, breaking the ring and forming an electrophilic diazonium ion. This highly reactive species can then alkylate nucleophilic sites on DNA bases, forming DNA adducts.[4][5] The formation of these adducts is a critical initiating event in chemical carcinogenesis, leading to mutations if not repaired before DNA replication.[2][4]

The causality behind this metabolic requirement is clear: without α -hydroxylation, the stable N-nitrosamine cannot generate the DNA-reactive electrophile. Therefore, any structural modification that hinders or prevents this enzymatic step will logically reduce or abolish the compound's carcinogenic potential. This is the central tenet governing the SAR of dimethylated nitrosopiperidines.



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Caption: Metabolic activation pathway of N-nitrosopiperidine.

Pillar 2: Comparative Analysis of Dimethylated Isomers

The position of the two methyl groups on the piperidine ring is the single most important determinant of biological activity. We can categorize the isomers based on the location of these

substitutions.

The Critical Role of α -Carbon Substitution: 2,6-Dimethylnitrosopiperidine

Experimental evidence consistently demonstrates that methylation at the α -carbons (C2 and C6) has the most profound impact on carcinogenicity. When both α -positions are blocked by methyl groups, as in 2,6-dimethylnitrosopiperidine, the molecule's carcinogenic and mutagenic activity is significantly reduced or completely eliminated.^{[6][7][8][9]}

The mechanistic explanation for this is straightforward and directly linked to the metabolic activation pathway. The methyl groups on both C2 and C6 sterically hinder the cytochrome P450 enzymes from accessing the α -hydrogens. This "blocking" of both α -carbons prevents the initial, essential α -hydroxylation step.^{[7][8]} Consequently, the reactive electrophile cannot be formed, and the carcinogenic cascade is halted at its inception. This makes 2,6-dimethylnitrosopiperidine substantially less potent than the parent NPIP or isomers with methylation at other positions.^{[7][8][9]}

β - and γ -Carbon Substitution: 3,5- and 4,4-Dimethylnitrosopiperidine

In stark contrast to α -substitution, methylation at the β -carbons (C3 and C5) or the γ -carbon (C4) does not prevent metabolic activation. In compounds like 3,5-dimethylnitrosopiperidine, the α -carbons remain unblocked and are available for enzymatic hydroxylation. As a result, these compounds remain potent carcinogens.^{[7][9][10]}

While β - and γ -methylation does not eliminate carcinogenicity, it can influence the molecule's potency and organ specificity. These effects are often more subtle and may relate to how the methyl groups alter the molecule's overall shape, lipophilicity, and fit within the active site of metabolizing enzymes.^[11]

Stereoisomerism and Potency: cis- vs. trans-3,5-Dimethylnitrosopiperidine

The case of 3,5-dimethylnitrosopiperidine provides further insight into the subtleties of SAR, demonstrating that even the spatial arrangement of the methyl groups matters. The cis and

trans isomers of this compound, which differ in the orientation of the two methyl groups relative to the plane of the piperidine ring, have been shown to have different carcinogenic potencies.

In a comparative study using Fischer 344 rats, both isomers induced tumors of the upper gastrointestinal tract, primarily carcinomas of the esophagus.^[10] However, the study concluded that the trans-isomer appeared to be a more potent carcinogen than the cis-isomer.^[10] A mixture of the two isomers resulted in tumors more rapidly than either isomer alone.^[10] This difference in potency likely arises from stereochemical factors influencing the rate of metabolic activation or the subsequent interactions of the reactive metabolite with DNA. The piperidine ring exists in a chair conformation, and the axial or equatorial orientation of the methyl groups can affect how the molecule is recognized and processed by P450 enzymes.^[11]^[12]

Data Presentation: Comparative Carcinogenicity of Methylated Nitrosopiperidines

The following table summarizes experimental data from long-term animal bioassays, providing an objective comparison of the carcinogenic activity of various methylated nitrosopiperidines.

Compound	Substitution Pattern	Carcinogenic Activity	Primary Target Organs	Reference
N-Nitrosopiperidine (NPIP)	Unsubstituted	+++ (Potent)	Esophagus, Nasal Turbinates	[7][8]
2-Methylnitrosopiperidine	Mono- α	++ (Potent)	Esophagus, Nasal, Liver	[7][8]
3-Methylnitrosopiperidine	Mono- β	+++ (Potent)	Esophagus, Nasal Turbinates	[7][8]
4-Methylnitrosopiperidine	Mono- γ	+++ (Potent)	Esophagus, Nasal Turbinates	[7][8]
2,6-Dimethylnitrosopiperidine	Di- α	- (Inactive/Very Weak)	Very few tumors observed	[6][7][8][9]
cis-3,5-Dimethylnitrosopiperidine	Di- β	++ (Potent)	Esophagus, GI Tract	[10]
trans-3,5-Dimethylnitrosopiperidine	Di- β	+++ (More Potent than cis)	Esophagus, GI Tract	[10]
2,2,6,6-Tetramethylnitrosopiperidine	Tetra- α	- (Inactive/Very Weak)	Very few tumors observed	[7][8]
(Activity Scale: +++ Potent, ++ Potent, - Inactive/Very Weak)				

Experimental Protocols: A Self-Validating System

To ensure the trustworthiness of SAR conclusions, the underlying experimental protocols must be robust and reproducible. Below are representative methodologies for the synthesis and carcinogenic evaluation of dimethylated nitrosopiperidines.

Protocol 1: Synthesis of 3,5-Dimethyl-1-nitrosopiperidine

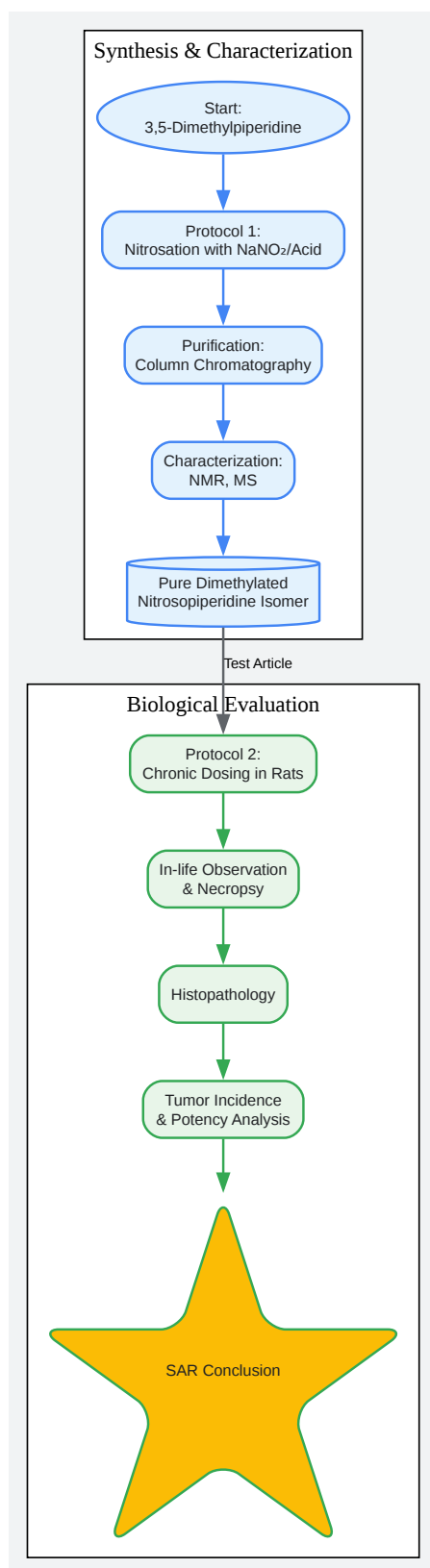
This protocol describes the nitrosation of the secondary amine precursor, a common and direct method for synthesizing N-nitrosamines.[5]

- **Precursor Preparation:** Dissolve 3,5-dimethylpiperidine in an appropriate solvent (e.g., water or dichloromethane).
- **Acidification:** Cool the solution in an ice bath to 0-5 °C. Slowly add a slight molar excess of a strong acid (e.g., hydrochloric acid) to create an acidic environment, which is necessary for the formation of the nitrosating agent.
- **Nitrosation:** While maintaining the low temperature and stirring vigorously, add a solution of sodium nitrite (NaNO_2) dropwise. The sodium nitrite reacts with the acid to form nitrous acid (HNO_2), the active nitrosating agent.
- **Reaction Monitoring:** Allow the reaction to proceed for several hours at low temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Once the reaction is complete, neutralize the mixture carefully with a base (e.g., sodium bicarbonate). Extract the crude product with an organic solvent (e.g., dichloromethane). Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- **Purification:** Purify the resulting crude oil using column chromatography on silica gel to yield the pure 3,5-dimethyl-1-nitrosopiperidine.
- **Characterization:** Confirm the structure and purity of the final product using Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) and Mass Spectrometry.

Protocol 2: Chronic Carcinogenicity Bioassay in Fischer 344 Rats

This protocol outlines a standard long-term animal study to assess carcinogenic potential, as described in multiple cited studies.[\[7\]](#)[\[8\]](#)[\[10\]](#)

- **Animal Model:** Use groups of 20-30 female Fischer 344 rats, a commonly used strain for carcinogenicity studies due to their well-characterized background tumor rates.
- **Dose Preparation and Administration:** Prepare solutions of the test compound (e.g., cis- or trans-3,5-dimethylnitrosopiperidine) in the drinking water at specific, equimolar concentrations. Administer the solutions to the respective animal groups ad libitum or in controlled daily volumes. Include a control group that receives untreated drinking water.
- **Treatment Duration:** Administer the treatment for a prolonged period, typically 50 weeks or more, to allow for tumor development.[\[7\]](#)[\[10\]](#)
- **Observation:** Monitor the animals daily for clinical signs of toxicity (e.g., weight loss, lethargy, palpable masses). Record body weights weekly.
- **Termination and Necropsy:** The study is terminated at a predetermined time point (e.g., 104 weeks) or when animals become moribund. Perform a complete necropsy on all animals.
- **Histopathology:** Collect all major organs and any visible lesions. Preserve tissues in 10% neutral buffered formalin. Process the tissues, embed them in paraffin, section them, and stain with hematoxylin and eosin (H&E). A certified veterinary pathologist should perform a microscopic examination to identify and classify tumors.
- **Data Analysis:** Analyze the incidence and type of tumors in the treated groups compared to the control group using appropriate statistical methods (e.g., Fisher's exact test). The time to tumor onset is also a critical measure of potency.[\[13\]](#)



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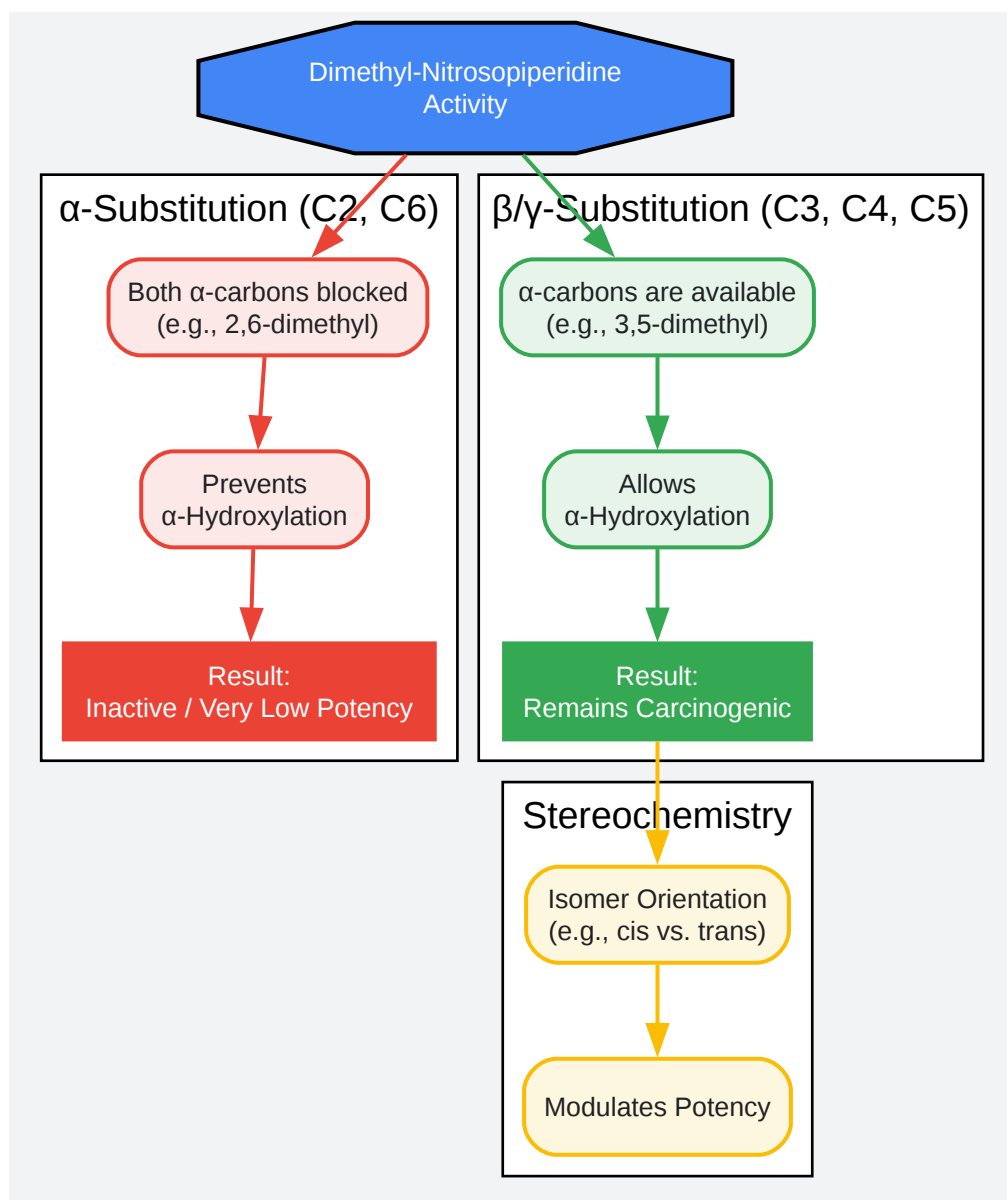
Caption: Workflow for synthesis and biological evaluation.

Authoritative Grounding & Conclusion: Key SAR Principles

The comparative analysis of dimethylated nitrosopiperidines yields clear, mechanistically grounded structure-activity relationships that are critical for risk assessment.

- **α -Hydroxylation is Essential:** The biological activity of nitrosopiperidines is entirely dependent on metabolic activation via α -hydroxylation.
- **Di- α -Substitution is Deactivating:** Blocking both α -carbons with methyl groups (e.g., 2,6-dimethylnitrosopiperidine) is a deactivating structural feature. This prevents metabolic activation and significantly reduces or abolishes carcinogenic and mutagenic potential.^{[7][8]} This is the most impactful SAR principle for this class of compounds.
- **Non- α -Substitution Permits Activity:** Methylation at the β - or γ -positions (e.g., 3,5-dimethylnitrosopiperidine) does not inhibit the necessary α -hydroxylation. Therefore, these compounds remain potent carcinogens.^{[7][10]}
- **Stereochemistry Modulates Potency:** The three-dimensional arrangement of substituents can influence the degree of carcinogenicity. In the case of 3,5-dimethylnitrosopiperidine, the trans-isomer is more potent than the cis-isomer, highlighting the importance of stereochemistry in enzyme-substrate interactions.^[10]

These principles, derived from robust experimental data, provide a predictive framework for evaluating the potential hazard of nitrosamine impurities. For researchers and drug development professionals, understanding these fundamental SAR rules is essential for chemical safety assessment and the rational design of molecules that minimize toxicological risk.



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Caption: Key structure-activity relationships summary.

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